

Technical Guide: Boc-Gln-Arg-Arg-AMC Acetate for Protease Activity Analysis

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Compound of Interest

Compound Name: *Boc-Gln-Arg-Arg-AMC Acetate*

Cat. No.: *B15552982*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-Gln-Arg-Arg-AMC Acetate is a highly sensitive fluorogenic substrate designed for the measurement of protease activity. Its utility is particularly noted in the study of serine proteases, such as hepsin. This peptide derivative is a valuable tool in diverse research areas including enzymology, cancer research, and the development of novel therapeutics. The fundamental principle of its use lies in the enzymatic cleavage of the amide bond between the arginine residue and the 7-amino-4-methylcoumarin (AMC) group. This cleavage event liberates the AMC fluorophore, resulting in a quantifiable increase in fluorescence, which is directly proportional to the protease activity.

Physicochemical Properties

The key quantitative data for **Boc-Gln-Arg-Arg-AMC Acetate** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C32H49N11O8·C2H4O2
Molecular Weight	775.86 g/mol
Appearance	White to off-white solid powder
Excitation Wavelength (AMC)	341-380 nm[1][2]
Emission Wavelength (AMC)	440-460 nm[1][2][3]

Mechanism of Action

The utility of **Boc-Gln-Arg-Arg-AMC Acetate** as a protease substrate is based on the principle of fluorescence resonance energy transfer (FRET). In its intact state, the proximity of the peptide to the AMC group results in quenching of the AMC fluorescence. Upon proteolytic cleavage at the C-terminal side of the arginine residue, the AMC fluorophore is released. The free AMC exhibits a significant increase in fluorescence upon excitation, which can be monitored in real-time to determine the rate of the enzymatic reaction.

Experimental Protocols

General Protease Activity Assay

This protocol provides a general methodology for the use of **Boc-Gln-Arg-Arg-AMC Acetate** in a 96-well plate format. It is recommended to optimize the conditions for each specific enzyme and experimental setup.

Materials:

- **Boc-Gln-Arg-Arg-AMC Acetate**
- Purified protease of interest
- Assay Buffer (e.g., 50 mM Tris, pH 8.0, 100 mM NaCl, 0.01% Tween-20)
- DMSO
- 96-well black microplate

- Fluorescence plate reader

Procedure:

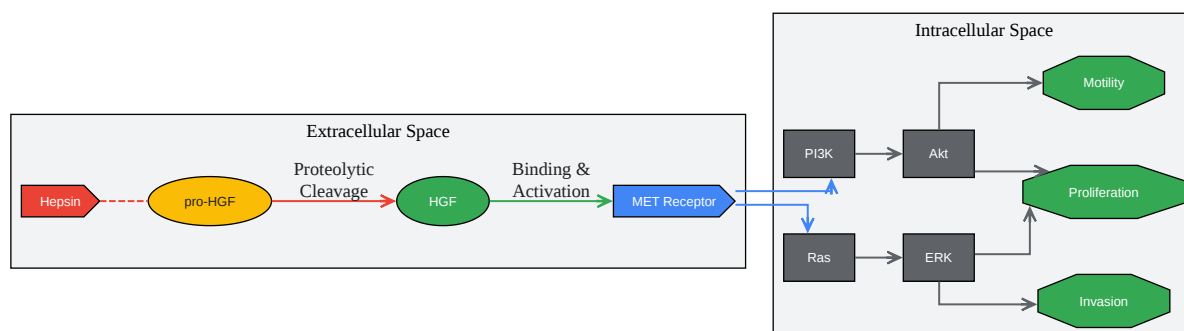
- Substrate Preparation: Prepare a stock solution of **Boc-Gln-Arg-Arg-AMC Acetate** in DMSO. A typical stock concentration is 10 mM.
- Working Solution Preparation: Dilute the substrate stock solution in the assay buffer to the desired final concentration. The final concentration of the substrate typically ranges from 50-200 μ M.
- Enzyme Preparation: Prepare a dilution series of the purified protease in the assay buffer.
- Assay Reaction:
 - Add 50 μ L of the enzyme dilution to each well of the 96-well plate.
 - To initiate the reaction, add 50 μ L of the substrate working solution to each well.
 - Include control wells containing the substrate and assay buffer without the enzyme to measure background fluorescence.
- Fluorescence Measurement: Immediately place the plate in a fluorescence plate reader pre-set to the appropriate temperature. Monitor the increase in fluorescence intensity over time.
 - Excitation Wavelength: 360-380 nm
 - Emission Wavelength: 460 nm^[4]
- Data Analysis: Determine the initial reaction velocity (V_0) from the linear portion of the fluorescence versus time plot. The enzyme activity can be calculated from a standard curve of free AMC.

Application in Signaling Pathway Analysis: The Role of Hepsin in Cancer Biology

Boc-Gln-Arg-Arg-AMC Acetate is a key reagent in elucidating the role of the serine protease hepsin in pathological signaling pathways, particularly in cancer. Overexpression of hepsin has been implicated in promoting tumorigenesis by augmenting the Hepatocyte Growth Factor (HGF)/MET signaling pathway and disrupting epithelial cell cohesion.

Hepsin-Mediated HGF/MET Signaling Pathway

The following diagram illustrates the signaling cascade initiated by hepsin activity. In this pathway, hepsin-mediated proteolytic activation of pro-HGF leads to the activation of the MET receptor tyrosine kinase, which in turn triggers downstream signaling events that promote cell proliferation, motility, and invasion.

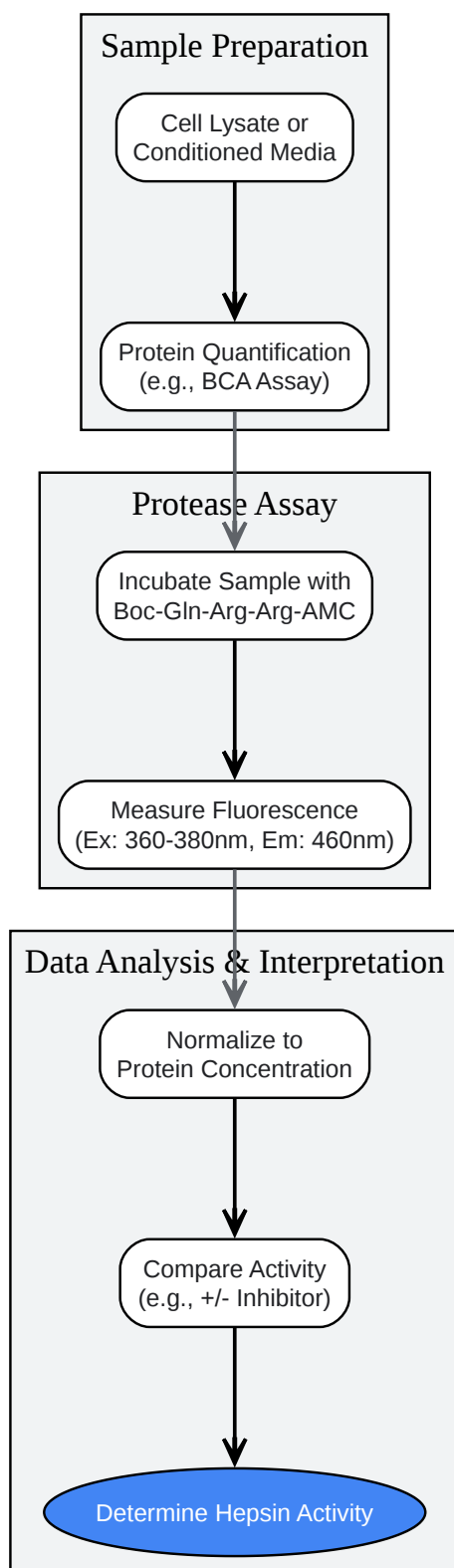


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Hepsin-mediated activation of the HGF/MET signaling pathway.

Experimental Workflow for Investigating Hepsin Activity

The following diagram outlines a typical experimental workflow for investigating the role of hepsin in a biological sample using **Boc-Gln-Arg-Arg-AMC Acetate**.



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Experimental workflow for the determination of hepsin activity.

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